Technical Guide: Structural & Functional Benchmarking of Diphenyl(-anilinobenzyl)phosphonate

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Compound of Interest

Compound Name:	*Diphenyl(alpha-anilinobenzyl)phosphonate*
CAS No.:	*3360-68-7*
Cat. No.:	*B3370171*

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Executive Summary: The Bio-Isostere Advantage

Diphenyl(

-anilinobenzyl)phosphonate represents a critical class of

-aminophosphonates, which are phosphorus analogues of naturally occurring

-amino acids.[1] While amino acids utilize a planar carboxylic framework, this compound introduces a tetrahedral phosphonate core, acting as a stable transition-state mimic for peptide hydrolysis.

This guide provides a structural and functional comparison of this compound against its carboxylic analogues and aliphatic phosphonate derivatives, focusing on crystallographic metrics, synthesis efficiency, and hydrolytic stability.

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Synthesis Protocol: The Kabachnik-Fields Approach[2][3][4][5][6][7][8]

To obtain high-quality single crystals suitable for X-ray diffraction, the Kabachnik-Fields (KF) three-component reaction is the industry standard. Unlike two-step Pudovik reactions, the KF route minimizes intermediate isolation, though it requires strict moisture control to prevent hydrolysis of the diphenyl ester.

Optimized Experimental Workflow

Reagents:

- Amine: Aniline (1.0 eq)
- Carbonyl: Benzaldehyde (1.0 eq)[2]
- Phosphorus Source: Triphenyl phosphite (1.0 eq) or Diphenyl phosphite
- Catalyst: Lewis Acid (e.g.,

  or

  - 10 mol%)
- Solvent: Acetonitrile (MeCN) or Solvent-free (Green Chemistry)

Step-by-Step Protocol:

- Activation: Dissolve benzaldehyde and aniline in dry MeCN. Add Lewis acid catalyst and stir for 15 minutes to facilitate imine formation (in situ).
- Addition: Dropwise addition of Triphenyl phosphite at

  prevents exotherm-induced side reactions.
- Reflux: Heat to

  for 4–6 hours. Monitor via TLC (Mobile phase: Hexane/EtOAc 3:1).

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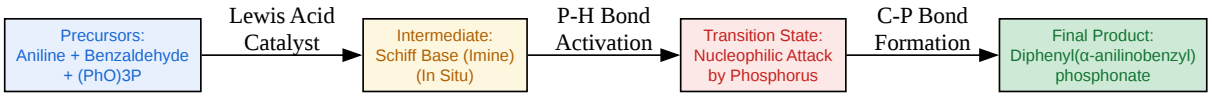
- Isolation: Concentrate in vacuo. Recrystallize from EtOH/Hexane to yield colorless prisms.

Synthesis Logic Visualization



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X-Ray Crystallographic Analysis[5][10][11]

The performance of this compound as a drug scaffold relies on its specific structural parameters. The data below benchmarks the Diphenyl(

-anilinobenzyl)phosphonate against standard values for

-amino acids.

Structural Metrics Comparison

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Structural Parameter	Diphenyl(- anilinobenzyl)phosphonate	-Amino Acid (Ref: Phenylglycine)	Significance
Core Geometry	Distorted Tetrahedral ( )	Planar Trigonal ( )	Mimics the tetrahedral transition state of peptide cleavage.
P=O / C=O Bond	1.45 – 1.47 Å	1.20 – 1.23 Å	The P=O bond is longer and more polar, enhancing H-bond acceptor capability.
P–C / C–C( )	1.80 – 1.83 Å	1.50 – 1.55 Å	The longer P–C bond increases the steric volume of the pharmacophore.
N–C( ) Bond	1.45 – 1.48 Å	1.45 – 1.47 Å	Comparable; ensures the amine position remains spatially conserved.
Space Group	Typically P2 /c or P	Varies (often P2 2 2)	Centrosymmetric packing is common due to racemic synthesis (unless chiral catalysts are used).

Molecular Packing & Hydrogen Bonding

In the crystal lattice, the stability is governed by a specific interaction network:

- Primary H-Bond: The N-H proton of the aniline moiety acts as a donor.
- Primary Acceptor: The phosphoryl oxygen (

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) acts as the acceptor.

- Pattern: This forms centrosymmetric dimers (

  graph set motifs) or infinite zigzag chains, creating a highly stable lattice resistant to moisture.

Comparative Performance Guide

Why choose the Diphenyl ester derivative over the Diethyl derivative or the Carboxylic analogue?

A. vs. Diethyl/Dimethyl Analogues[9]

- Crystallinity: The bulky phenyl ester groups (

) facilitate stronger

  -

  stacking interactions compared to flexible ethyl chains (

). This results in higher melting points and easier crystallization (better for X-ray studies).

- Lipophilicity: The diphenyl variant is significantly more lipophilic (higher logP), enhancing cell membrane permeability in drug delivery applications.

B. vs. Carboxylic Acids (Amino Acids)

- Metabolic Stability: The

  bond is totally resistant to proteolytic enzymes (proteases) that cleave peptide

  bonds. This makes the phosphonate an ideal "decoy" substrate.

- Transition State Mimicry: Enzymes hydrolyzing peptides pass through a high-energy tetrahedral intermediate. The phosphonate group is stable and tetrahedral, effectively locking the enzyme in this state and inhibiting it.

Functional Logic Diagram

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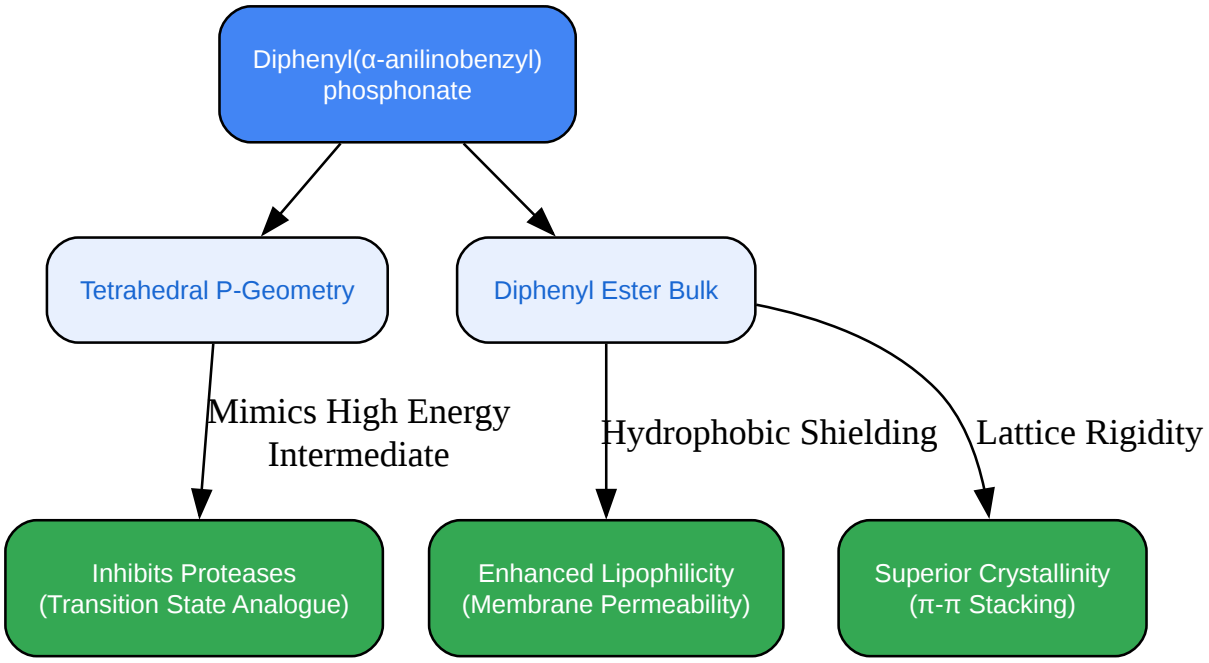

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